

# Personal protective equipment for handling 3-Phenyl-2,4(1H,3H)-quinazolinedione

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## Compound of Interest

Compound Name: 3-Phenyl-2,4(1H,3H)-quinazolinedione

Cat. No.: B1267716

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## Essential Safety and Handling Guide for 3-Phenyl-2,4(1H,3H)-quinazolinedione

This guide provides comprehensive safety protocols and operational plans for the handling and disposal of **3-Phenyl-2,4(1H,3H)-quinazolinedione**. Designed for researchers, scientists, and drug development professionals, this document synthesizes technical data with field-proven best practices to ensure the highest level of safety and experimental integrity. Our commitment is to empower your research by providing value that extends beyond the product itself, building a foundation of deep trust through unwavering attention to safety and procedural correctness.

## Understanding the Hazard Profile

**3-Phenyl-2,4(1H,3H)-quinazolinedione** is a heterocyclic organic compound that, while instrumental in various research applications, necessitates careful handling due to its potential health hazards. The primary risks associated with this compound are:

- **Skin Irritation:** Direct contact can cause redness, itching, and inflammation.
- **Serious Eye Irritation:** Contact with the eyes can lead to significant irritation and potential damage.
- **Respiratory Tract Irritation:**

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